

9-Decenal: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 9-Decenal

Cat. No.: B1583488

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This technical guide provides an in-depth overview of **9-Decenal**, covering its chemical identity, physicochemical properties, synthesis, and biological relevance. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

IUPAC Name: dec-9-enal[1][2]

Synonyms: **9-Decenal**, Costenal, 9-decen-1-al, decenal-9[2][3][4]

CAS Number: 39770-05-3[1][2]

Molecular Formula: C₁₀H₁₈O[1][2][3]

Molecular Weight: 154.25 g/mol [1][2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **9-Decenal**.

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[2]
Odor	Aldehydic, citrus, green, waxy, floral	[2][4][5]
Boiling Point	211 - 220.2 °C at 760 mmHg	[1][2][3]
Density	0.829 g/cm ³	[2][3]
Refractive Index	1.432 - 1.443 at 20 °C	[2][3]
Flash Point	83.5 - 97.78 °C	[3][4]
Vapor Pressure	0.115 mmHg at 25 °C	[3][4]
Solubility	Insoluble in water; soluble in alcohol	[2][4]

Experimental Protocols

Synthesis of 9-Decenal

The synthesis of **9-Decenal** can be achieved through the oxidation of its corresponding alcohol, 9-decen-1-ol. A general two-step synthetic approach is outlined below, starting from undecylenic acid.

Step 1: Synthesis of 9-Decen-1-ol from Undecylenic Acid

This procedure is adapted from the synthesis of 9-decenol.[6]

- Materials: Undecylenic acid, lead tetra-acetate, lithium chloride, anhydrous benzene, potassium-acetate, dimethyl-sulfoxide, potassium-hydroxide, methanol.
- Procedure:
 - In a three-necked flask equipped with a reflux condenser and a stirrer under an argon atmosphere, combine undecylenic acid (0.025 mol), lead tetra-acetate (0.02 mol), lithium chloride (0.0025 mol), and anhydrous benzene (30 ml).

- Heat the mixture to 80°C with stirring.
- Upon reaction completion, filter the solution and wash with water, followed by a saturated sodium bicarbonate solution, and then water again until neutral. Dry the organic layer over anhydrous magnesium sulfate to yield 9-decenyl-chloride.
- In a two-necked flask, combine the obtained 9-decenyl-chloride (0.0059 mol), potassium-acetate (0.0118 mol), and dimethyl-sulfoxide (10 ml).
- Heat the mixture at 130-140°C for 1.5-2 hours.
- After the reaction, wash the organic layer with water and sodium bicarbonate solution until neutral, then dry with anhydrous sodium-sulfate to yield 9-decenyl-acetate.
- In a round-bottom flask, combine the 9-decenyl-acetate (0.01 mol), potassium-hydroxide (0.01 mol), 3 ml of water, and 2 ml of methanol.
- Heat the mixture to boiling for 1-2 hours.
- After cooling, extract the product with a suitable organic solvent, wash the organic layer until neutral, and dry over a drying agent.
- Purify the crude 9-decen-1-ol by distillation.

Step 2: Oxidation of 9-Decen-1-ol to **9-Decenal**

This is a general procedure for the oxidation of a primary alcohol to an aldehyde, for which various reagents can be used. Pyridinium chlorochromate (PCC) is a common choice for this transformation.

- Materials: 9-decen-1-ol, pyridinium chlorochromate (PCC), anhydrous dichloromethane, celite or silica gel.
- Procedure:
 - In a round-bottom flask under an inert atmosphere, dissolve 9-decen-1-ol in anhydrous dichloromethane.

- Add PCC (approximately 1.5 equivalents) to the solution in one portion with vigorous stirring.
- Monitor the reaction by thin-layer chromatography (TLC). The reaction is typically complete within a few hours at room temperature.
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of celite or silica gel to remove the chromium salts.
- Wash the filter cake thoroughly with additional diethyl ether.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator.
- Purify the resulting crude **9-Decenal** by silica gel column chromatography using a suitable eluent system (e.g., a hexane/ethyl acetate gradient).

Purification

The primary method for purifying **9-Decenal** is silica gel column chromatography. The choice of eluent will depend on the polarity of the impurities. A non-polar solvent system, such as a gradient of ethyl acetate in hexane, is typically effective.

For larger quantities, distillation under reduced pressure can be employed to purify the final product.

Analysis

Gas Chromatography (GC) is a suitable method for assessing the purity of **9-Decenal** and for its quantification in various matrices.

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) is commonly used.
- Column: A capillary column with a polar stationary phase (e.g., polyethylene glycol) is appropriate for separating aldehydes.^[7]
- Carrier Gas: Nitrogen or Helium.

- Temperature Program:
 - Injector Temperature: 240-250°C[7]
 - Oven Program: Start at a lower temperature (e.g., 40°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250°C).[7]
 - Detector Temperature: 250-260°C[7]
- Identification: The retention time of the peak corresponding to **9-Decenal** is compared to that of a pure standard.[8]
- Quantification: The peak area is proportional to the concentration of the compound.[8] An internal or external standard method can be used for accurate quantification.

Biological Relevance and Signaling Pathway

9-Decenal serves as an intermediate in the laboratory synthesis of 2-Hydroxydecanedioic Acid.[9] This dicarboxylic acid is a biomarker for certain peroxisomal disorders, such as Zellweger syndrome, where it can be detected in the urine of affected individuals.[9] Zellweger spectrum disorders are a group of autosomal recessive conditions caused by mutations in PEX genes, leading to impaired peroxisome biogenesis and function.[10][11][12] A key consequence is the accumulation of very-long-chain fatty acids (VLCFAs) due to deficient beta-oxidation within the peroxisomes.[10][12]

The following diagram illustrates the logical relationship between **9-Decenal**, its synthetic utility in creating a biomarker, and the associated metabolic disorder.

Caption: Logical workflow from **9-Decenal** to its role as a precursor for a biomarker in Zellweger syndrome.

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